

Technical Support Center: Refining the 1P14 Crystal Structure

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Compound of Interest

Compound Name: 1O14

Cat. No.: B15575905

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in refining the crystal structure of PDB entry 1P14, a catalytic-loop mutant of the insulin receptor tyrosine kinase.

Frequently Asked Questions (FAQs)

Q1: What are the key refinement statistics for the deposited 1P14 structure?

A1: The key refinement statistics for the originally deposited 1P14 structure provide a benchmark for your own refinement efforts. These values indicate the quality of the model and its agreement with the experimental X-ray diffraction data.

Parameter	Depositor Value	DCC Value
Resolution (Å)	1.90	-
R-Work	0.224	0.220
R-Free	0.240	0.240
Number of Reflections	27883	-
Mean Isotropic B-factor	27.8	-
Data sourced from the PDB entry 1P14. [1]		

Q2: What is a good target for R-work and R-free values during refinement?

A2: For macromolecular structures, R-work values typically range from about 10% to 35%.[\[2\]](#) Well-refined structures generally have an R-factor in the range of 20-25%.[\[3\]](#) The R-free value, which is calculated from a subset of reflections not used in refinement, is a crucial indicator to monitor and prevent overfitting of the data.[\[4\]](#)[\[5\]](#) Ideally, the R-free value should be close to the R-work value. A significant divergence between the two may suggest that the model has been over-parameterized.[\[6\]](#)

Q3: Which software is commonly used for protein structure refinement?

A3: Several software suites are available for macromolecular structure refinement. Some of the most widely used include:

- PHENIX: A comprehensive software package for macromolecular structure determination that includes tools for refinement and validation.[\[7\]](#)
- CNS (Crystallography & NMR System): A system for structure determination from crystallographic or NMR data.[\[8\]](#)
- SHELX: A set of programs for crystal structure determination, particularly powerful for small molecule and high-resolution macromolecular structures.[\[9\]](#)

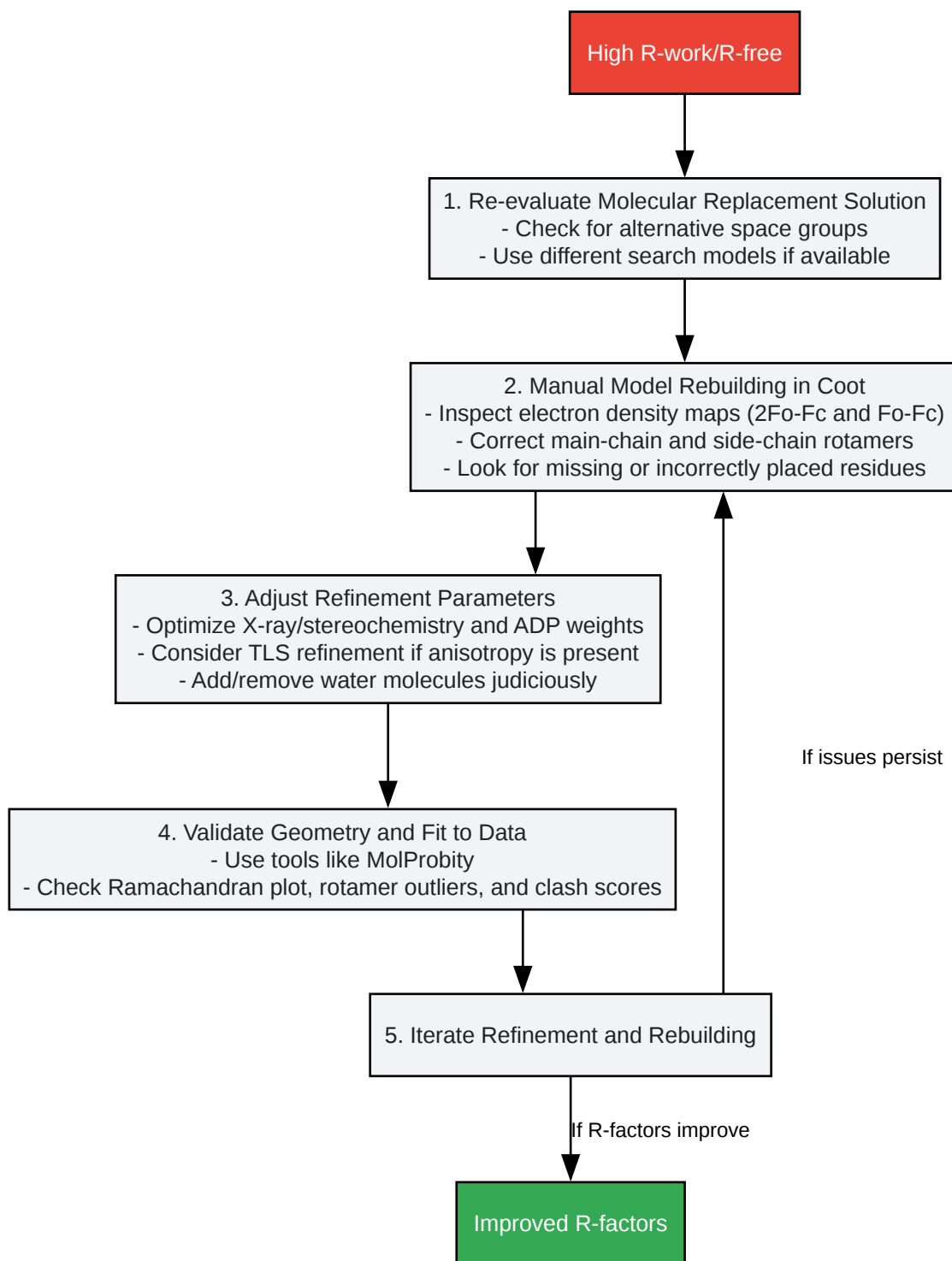
- BUSTER: A software system that uses Bayesian statistical methods for crystallographic structure refinement.[8]
- Coot: Primarily used for model building and validation, Coot works in conjunction with refinement programs to visualize and correct models based on electron density maps.[8]

Troubleshooting Guides

Problem 1: High R-work and R-free values that do not decrease with further refinement cycles.

Possible Cause: The initial model may have significant errors, or the refinement strategy may not be optimal. This could include incorrect placement of domains, misinterpretation of electron density, or inappropriate refinement parameters.

Solution Workflow:



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Caption: Troubleshooting workflow for high R-factors.

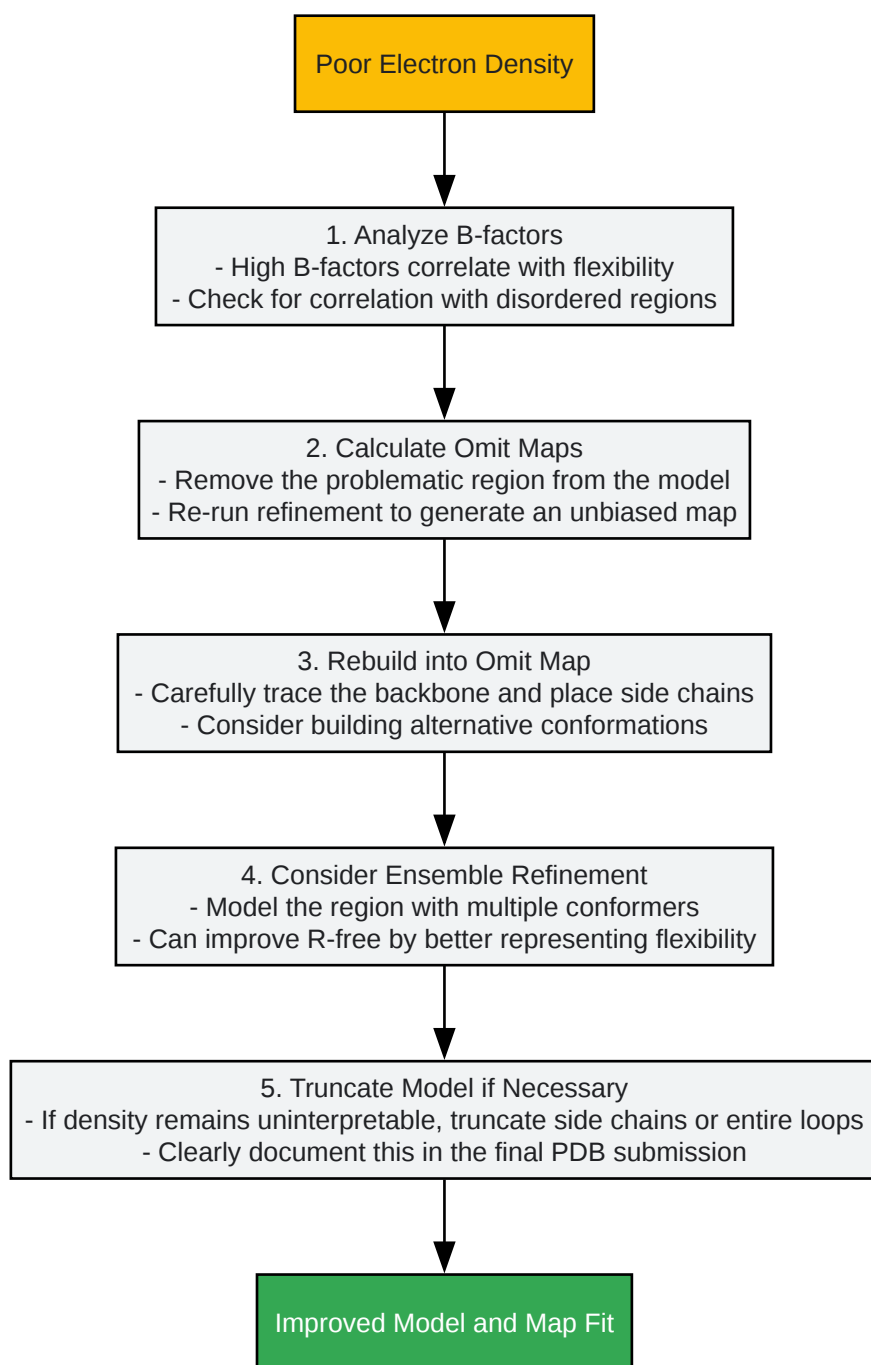
Detailed Steps:

- **Re-evaluate Molecular Replacement:** If molecular replacement was used, ensure the correct space group was chosen and that the search model was appropriate. PDB entry 1I44 was used as the starting model for 1P14.[\[1\]](#)
- **Manual Model Rebuilding:** Carefully examine the 2Fo-Fc and Fo-Fc electron density maps in a program like Coot.[\[8\]](#) The 2Fo-Fc map shows the electron density around the current model, while the Fo-Fc (difference) map highlights regions where the model does not fit the data well (positive density for missing atoms, negative for incorrectly placed ones).[\[10\]](#)
- **Adjust Refinement Parameters:** In your refinement software (e.g., PHENIX), optimize the weights that balance the contribution of the experimental data (X-ray term) and the geometric restraints (stereochemistry). If there is evidence of anisotropic motion, consider using Translation/Libration/Screw (TLS) refinement.
- **Validation:** Continuously validate the model's geometry using tools like MolProbity. Pay close attention to the Ramachandran plot, rotamer outliers, and atomic clashes.[\[11\]](#)

Problem 2: Poor or ambiguous electron density in certain regions of the protein.

Possible Cause: These regions may be intrinsically disordered or have high flexibility, leading to smeared-out electron density. It could also be due to errors in the phases calculated from the model.

Solution Workflow:



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Caption: Workflow for addressing poor electron density.

Detailed Steps:

- Analyze B-factors: High B-factors in the model often correspond to regions of poor electron density, indicating flexibility.[12]

- **Calculate Omit Maps:** To reduce model bias, calculate an omit map. This involves removing the atoms in the poorly defined region, refining the rest of the model, and then calculating a map. The resulting electron density for the omitted region will be less biased by the previous incorrect model.
- **Rebuild into the Omit Map:** Carefully attempt to rebuild the model into the unbiased omit map. It may be necessary to try different conformations.
- **Ensemble Refinement:** If a region is truly flexible, representing it with a single conformation may not be accurate. Ensemble refinement, which models the region with multiple, slightly different conformations, can sometimes better fit the data and improve the R-free value.[\[13\]](#)
- **Truncate the Model:** If the electron density is completely uninterpretable, it may be best to truncate the model in that region (e.g., remove a flexible loop or truncate long side chains to alanine). This is preferable to building in a completely unsupported conformation.

Experimental Protocols

Protocol 1: Iterative Model Building and Refinement

This protocol outlines a general workflow for refining a protein crystal structure after initial phases have been obtained.

- **Initial Refinement:**
 - Perform an initial round of refinement on the starting model (e.g., from molecular replacement) using software like PHENIX or CNS.
 - Use default parameters for stereochemical restraints and B-factor refinement.
 - Calculate initial R-work and R-free values.
- **Map Inspection and Model Building:**
 - Load the refined model and the calculated 2Fo-Fc and Fo-Fc electron density maps into Coot.
 - Systematically go through the entire protein chain, residue by residue.

- Correct any obvious errors in the backbone trace.
- Adjust side-chain rotamers to best fit the 2Fo-Fc density.
- Look for strong positive peaks in the Fo-Fc map, which may indicate missing water molecules or ligands. Add these to the model.
- Address any regions with negative density in the Fo-Fc map by adjusting or removing atoms.
- Further Refinement Cycles:
 - Save the modified coordinates from Coot and use this new model for another round of refinement.
 - Consider introducing more complex refinement parameters, such as TLS refinement if the data quality supports it.
 - Repeat steps 2 and 3 iteratively. The R-free value should be monitored closely; a decrease indicates a genuine improvement in the model.
- Final Validation:
 - Once the R-factors have converged and no further improvements can be made by model rebuilding, perform a final validation.
 - Use a tool like the PDB's validation server or MolProbity to generate a comprehensive report on the geometric quality of the structure.
 - Address any remaining outliers or clashes before finalizing the model for deposition.

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References

- 1. [rcsb.org](https://www.rcsb.org) [[rcsb.org](https://www.rcsb.org)]
- 2. m.youtube.com [m.youtube.com]
- 3. vitkuplab.c2b2.columbia.edu [vitkuplab.c2b2.columbia.edu]
- 4. Basic refinement [www-structmed.cimr.cam.ac.uk]
- 5. Estimation of Precision and Accuracy in Protein Structure Refinement from X-ray Data [people.cryst.bbk.ac.uk]
- 6. R-factor (crystallography) - Wikipedia [en.wikipedia.org]
- 7. Phenix [phenix-online.org]
- 8. [rcsb.org](https://www.rcsb.org) [[rcsb.org](https://www.rcsb.org)]
- 9. iucr.org [iucr.org]
- 10. A chemical interpretation of protein electron density maps in the worldwide protein data bank - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. Validation and Quality Assessment of X-ray Protein Structures [proteinstrutures.com]
- 12. Significance of structural changes in proteins: expected errors in refined protein structures - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. Ensemble refinement of protein crystal structures: validation and application - PubMed [pubmed.ncbi.nlm.nih.gov]
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